

Preparation of 4-Fluoroephedrine-d3 Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: 4-Fluoroephedrine-d3

Cat. No.: B15553683

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This document provides a comprehensive protocol for the preparation, storage, and handling of stock solutions of **4-Fluoroephedrine-d3**. This deuterated analog of 4-fluoroephedrine is a critical tool in pharmacokinetic and metabolic studies, often serving as an internal standard in analytical methodologies such as mass spectrometry. Adherence to proper preparation techniques is paramount for ensuring the accuracy, reproducibility, and reliability of experimental results.

Compound Information

4-Fluoroephedrine-d3 is a stable isotope-labeled version of 4-fluoroephedrine, where three hydrogen atoms on the methylamino group have been replaced with deuterium. This isotopic labeling provides a distinct mass shift, facilitating its use as an internal standard for the quantification of the parent compound while maintaining nearly identical chemical and physical properties.

Data Presentation: Quantitative Summary

The following table summarizes the key quantitative data for **4-Fluoroephedrine-d3** and its closely related analog, which informs the subsequent protocol.

Property	Value	Source
Compound Name	4-Fluoroephedrine-d3	-
Molecular Formula	C ₁₀ H ₁₁ D ₃ FNO	Supplier Data
Molecular Weight	186.25 g/mol	Supplier Data
Storage (Neat Solid)	-20°C	Supplier Data
Solubility (as hydrochloride salt of a close analog)		
Dimethylformamide (DMF)	20 mg/mL	[1]
Dimethyl sulfoxide (DMSO)	16 mg/mL	[1]
Ethanol	16 mg/mL	[1]
Phosphate-Buffered Saline (PBS, pH 7.2)	10 mg/mL	[1]

Note: Solubility data is for a closely related analog, 4-Fluoromethcathinone metabolite (hydrochloride) with (±)-Ephedrine stereochemistry, and serves as a strong proxy for **4-Fluoroephedrine-d3** solubility.

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 1 mg/mL stock solution of **4-Fluoroephedrine-d3**.

Materials:

- **4-Fluoroephedrine-d3** (solid powder)
- High-purity solvent (e.g., Methanol, Ethanol, or Dimethyl Sulfoxide - DMSO)
- Analytical balance
- Calibrated pipettes

- Sterile, amber-colored vials with screw caps
- Vortex mixer
- Sonicator (optional)

Safety Precautions:

- Always handle **4-Fluoroephedrine-d3** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **4-Fluoroephedrine-d3** before commencing any work.

Procedure:

- **Equilibration:** Allow the vial containing the solid **4-Fluoroephedrine-d3** to equilibrate to room temperature for at least 15-20 minutes before opening. This prevents condensation of atmospheric moisture onto the compound.
- **Weighing:** Tare a sterile vial on an analytical balance. Carefully weigh the desired amount of **4-Fluoroephedrine-d3** (e.g., 1 mg) and transfer it to the tared vial. Record the exact weight.
- **Solvent Addition:** Based on the recorded weight, calculate the required volume of solvent to achieve the desired concentration (e.g., for 1 mg of compound to make a 1 mg/mL solution, add 1 mL of solvent). Using a calibrated pipette, add the calculated volume of the chosen solvent (e.g., Methanol) to the vial.
- **Dissolution:** Securely cap the vial and vortex for 1-2 minutes until the solid is completely dissolved. A brief sonication in a water bath can be used to aid dissolution if necessary.
- **Visual Inspection:** Visually inspect the solution against a light source to ensure that no particulate matter remains and the solution is clear.

- **Aliquoting and Storage:** To minimize degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber-colored vials. Store the aliquoted stock solutions at -20°C for short-term storage or -80°C for long-term storage.

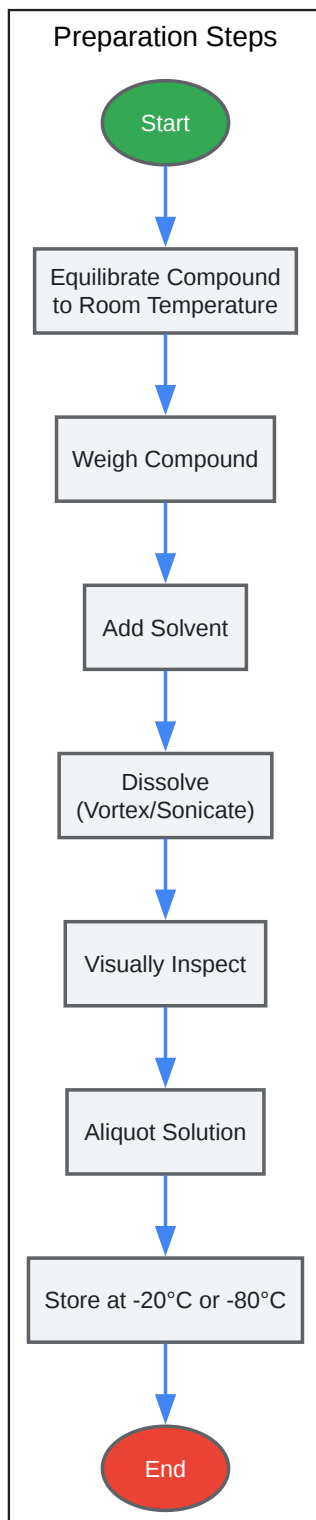
Working Solution Preparation

To prepare a working solution, dilute the stock solution with the appropriate buffer or mobile phase to the desired final concentration. For example, to prepare a 1 µg/mL working solution from a 1 mg/mL stock solution, perform a 1:1000 dilution.

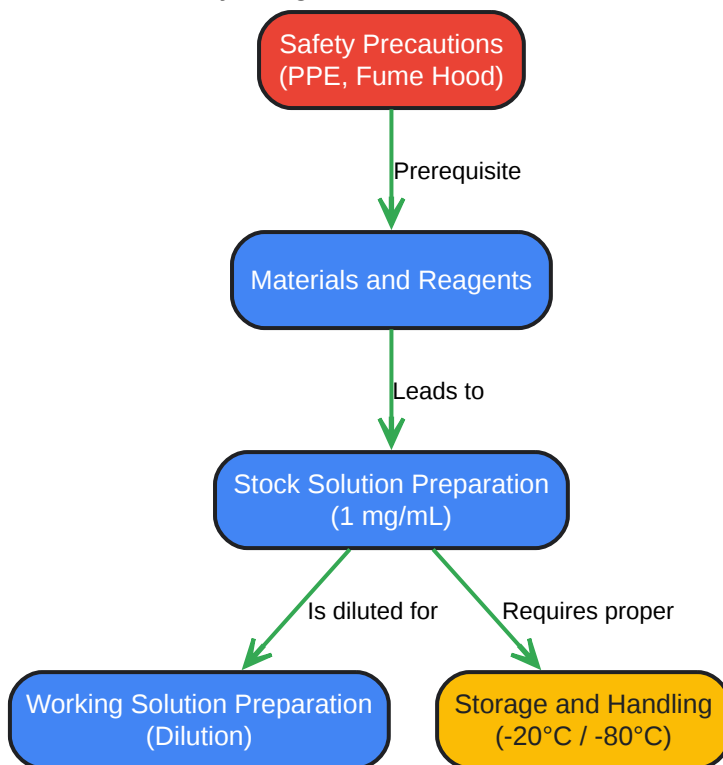
Visualizations

Diagram of Stock Solution Preparation Workflow

Workflow for 4-Fluoroephedrine-d3 Stock Solution Preparation



Key Stages of the Protocol



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References

- 1. caymanchem.com [caymanchem.com]
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